

# proper storage conditions for MM-589 Tfa

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## Compound of Interest

Compound Name: MM-589 Tfa

Cat. No.: B15092683

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## Technical Support Center: MM-589 Tfa

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **MM-589 Tfa**, a potent inhibitor of the WD repeat domain 5 (WDR5)-mixed lineage leukemia (MLL) protein-protein interaction.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid **MM-589 Tfa** compound?

A1: Solid **MM-589 Tfa** should be stored at -20°C in a sealed container, protected from moisture.<sup>[1][2]</sup>

Q2: What are the recommended storage conditions for **MM-589 Tfa** stock solutions?

A2: Stock solutions of **MM-589 Tfa** should be aliquoted and stored in sealed containers. For long-term storage, -80°C is recommended for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.<sup>[1][2][3][4]</sup> It is crucial to prevent repeated freeze-thaw cycles.

Q3: How do I reconstitute solid **MM-589 Tfa**?

A3: **MM-589 Tfa** can be reconstituted in water. To enhance solubility, you can warm the solution to 37°C and use sonication.<sup>[4]</sup> It may also be necessary to adjust the pH to 2 with 1M HCl to achieve the desired concentration.<sup>[2]</sup> For cell-based assays, ensure the final concentration of any organic solvent is compatible with your experimental system.

Q4: Is **MM-589 Tfa** cell-permeable?

A4: Yes, MM-589 is a cell-permeable macrocyclic peptidomimetic.[\[5\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Compound precipitation in stock solution	The compound's solubility limit has been exceeded, or the storage temperature is incorrect.	Warm the solution to 37°C and sonicate to aid dissolution. <sup>[4]</sup> Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C) and has not undergone multiple freeze-thaw cycles. <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Low or no inhibitory activity in my assay	Improper storage leading to compound degradation.	Verify that the compound and stock solutions have been stored according to the recommended guidelines (-20°C for solid, -20°C or -80°C for solutions, protected from moisture). <sup>[1]</sup> <sup>[2]</sup> Prepare fresh stock solutions from solid compound if degradation is suspected.
Incorrect concentration of the inhibitor.	Double-check all dilution calculations. Perform a dose-response experiment to determine the optimal concentration for your specific assay.	
Issues with the experimental assay itself.	Include appropriate positive and negative controls in your experiment to validate the assay's performance. For protein-protein interaction assays, a known inhibitor of a different system or a mutant protein that disrupts the interaction can serve as a valuable control.	

Inconsistent results between experiments

Variability in stock solution preparation or handling.

Prepare a large batch of stock solution, aliquot it into single-use volumes, and store it at -80°C to ensure consistency across multiple experiments.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Avoid repeated freeze-thaw cycles.

Cell-based assay variability.

Ensure consistent cell seeding densities, passage numbers, and treatment durations. Monitor cell health to rule out cytotoxicity-related effects.

## Storage Conditions Summary

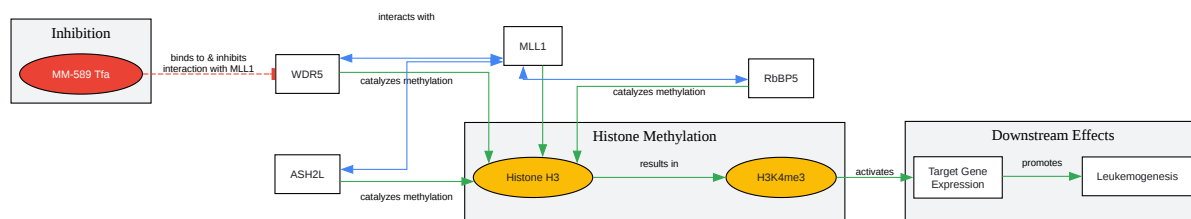
Form	Storage Temperature	Duration	Important Considerations
Solid	-20°C	Indefinite (if stored properly)	Keep in a sealed container, away from moisture. <sup>[1]</sup> <sup>[2]</sup>
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles; keep sealed and away from moisture. <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles; keep sealed and away from moisture. <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>	

## Experimental Protocols & Methodologies

General Handling Protocol for **MM-589 Tfa**

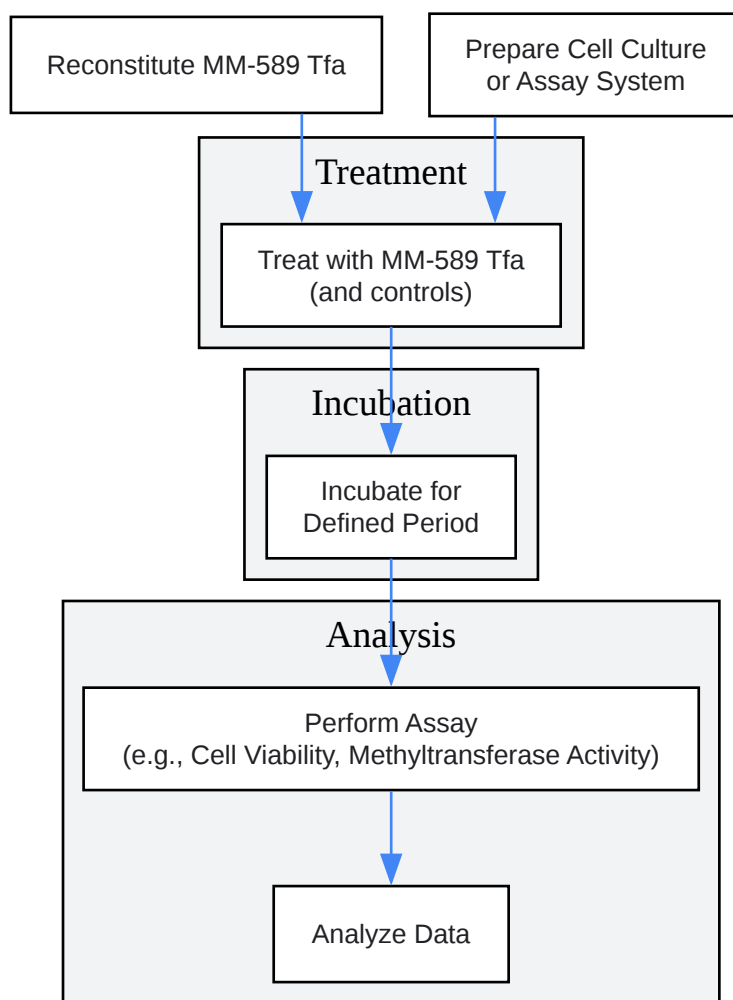
- Receiving and Initial Storage: Upon receipt, store the solid **MM-589 Tfa** at -20°C in its original sealed packaging.
- Reconstitution:
  - Allow the vial to equilibrate to room temperature before opening to prevent condensation.
  - Reconstitute the solid in an appropriate solvent, such as water. As noted, solubility can be enhanced by warming to 37°C, sonication, and pH adjustment.[\[2\]](#)[\[4\]](#)
- Stock Solution Storage:
  - Once reconstituted, aliquot the stock solution into smaller, single-use volumes in tightly sealed tubes.
  - Store these aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Use in Experiments:
  - When ready to use, thaw a single aliquot of the stock solution.
  - Dilute the stock solution to the final working concentration in your assay buffer or cell culture medium.
  - It is recommended to filter sterilize the final working solution if it is to be used in cell culture.[\[3\]](#)

## Visualizations



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Caption: The WDR5-MLL1 signaling pathway and the inhibitory action of **MM-589 Tfa**.



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Caption: A general experimental workflow for using **MM-589 Tfa**.

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## References

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